

2-Amino-4,5-dimethylfuran-3-carbonitrile melting point and boiling point

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Compound of Interest

Compound Name: 2-Amino-4,5-dimethylfuran-3-carbonitrile

Cat. No.: B177300

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An In-Depth Technical Guide to the Physicochemical Properties of **2-Amino-4,5-dimethylfuran-3-carbonitrile**

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a focused examination of the physicochemical properties of **2-Amino-4,5-dimethylfuran-3-carbonitrile** (CAS No. 5117-88-4), with a primary emphasis on its melting point. As a substituted aminofuran, this compound represents a class of heterocyclic structures that are of significant interest in medicinal chemistry and synthetic organic chemistry. This document synthesizes available data, outlines the principles and protocols for experimental determination of its melting point, and discusses the theoretical considerations regarding its boiling point. Safety and handling protocols are also addressed to ensure best practices in a laboratory setting.

Introduction to 2-Amino-4,5-dimethylfuran-3-carbonitrile

2-Amino-4,5-dimethylfuran-3-carbonitrile is a heterocyclic organic compound featuring a furan core. The furan nucleus is a fundamental structure found in a wide array of biologically active molecules and industrial products.^[1] The presence of amino (-NH₂) and cyano (-C≡N)

functional groups makes it a versatile precursor for the synthesis of more complex molecules, particularly in the development of novel therapeutic agents.[2] Substituted 2-aminothiophenes and 2-aminopyrans, which are structurally related to aminofurans, are known to be key building blocks for compounds with a broad range of biological activities, including antiviral, antimicrobial, and anticancer properties.[3][4][5][6] Understanding the fundamental physicochemical properties of **2-Amino-4,5-dimethylfuran-3-carbonitrile** is, therefore, a critical first step for its application in research and development.

Physicochemical Properties

The physical state and thermal behavior of a compound are dictated by its molecular structure and the intermolecular forces at play. For **2-Amino-4,5-dimethylfuran-3-carbonitrile**, these properties are crucial for purification, reaction setup, and material characterization.

Data Summary

The key thermal properties for **2-Amino-4,5-dimethylfuran-3-carbonitrile** are summarized below.

Property	Value	Source & Notes
Molecular Formula	C ₇ H ₈ N ₂ O	[2]
Molecular Weight	136.15 g/mol	[2]
Melting Point	163-169 °C (lit.)	[2]
Boiling Point	Data not available	Likely decomposes at elevated temperatures before boiling at atmospheric pressure.

Interpretation of Physicochemical Data

Melting Point: The melting point is a critical indicator of a crystalline solid's purity.[7] A pure compound typically exhibits a sharp melting point, often within a narrow range of 0.5-1.0 °C.[7] The literature value for **2-Amino-4,5-dimethylfuran-3-carbonitrile** is reported as a range of 163-169 °C.[2] This relatively broad six-degree range may suggest that the reported value is for a technical-grade or research-grade sample rather than a high-purity analytical standard. The

presence of even small amounts of impurities can lead to a depression of the melting point and a broadening of the melting range.[8]

Boiling Point: A boiling point for this compound is not found in readily available chemical literature or supplier data. This is common for complex organic molecules with multiple polar functional groups. Such compounds often have high boiling points and may be thermally labile, meaning they are susceptible to chemical decomposition at the high temperatures required to reach their boiling point under standard atmospheric pressure.

Experimental Determination of Melting Point

To verify the identity and assess the purity of a sample of **2-Amino-4,5-dimethylfuran-3-carbonitrile**, an experimental determination of its melting point is essential. The capillary method is a standard, reliable, and widely used technique.

Principle of Melting Point Determination

The melting point is the temperature at which a substance transitions from the solid to the liquid phase at atmospheric pressure.[7][8] This process requires overcoming the intermolecular forces holding the molecules in a fixed crystal lattice. The temperature range, from the first sign of melting (T1) to the complete liquefaction of the solid (T2), is recorded.[7] A narrow range indicates high purity, while a wide and depressed range suggests the presence of impurities.

Standard Protocol: Digital Melting Point Apparatus

This protocol describes the use of a modern digital melting point apparatus (e.g., a Mel-Temp apparatus), which offers precise temperature control and observation.

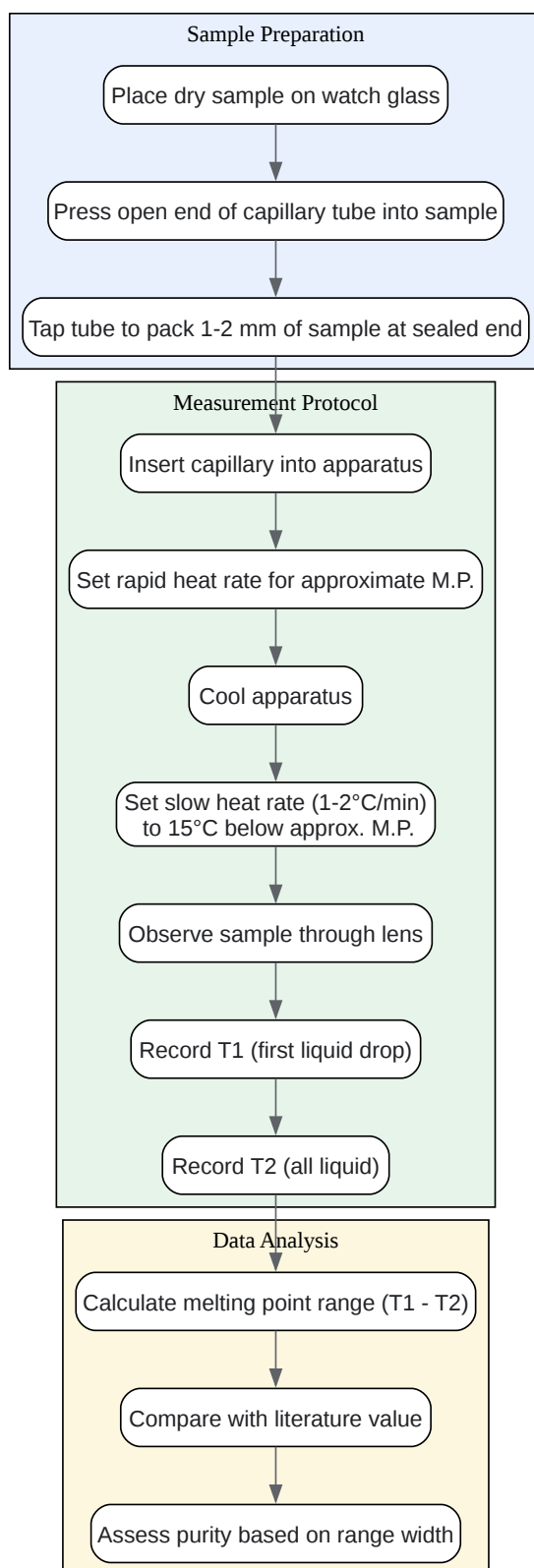
Materials:

- Sample of **2-Amino-4,5-dimethylfuran-3-carbonitrile**
- Capillary tubes (sealed at one end)
- Digital melting point apparatus
- Spatula and watch glass

Procedure:

- **Sample Preparation:** Place a small amount of the dry, crystalline compound onto a clean watch glass. Gently press the open end of a capillary tube into the sample to pack a small amount of material into the tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube on a hard surface to move the powder to the bottom. The packed sample height should be approximately 1-2 mm for even heating.^[7] Using too much sample can lead to inaccurate results.^[8]
- **Apparatus Setup:** Place the packed capillary tube into the sample holder of the melting point apparatus.
- **Rapid Determination (Optional but Recommended):** Set a rapid heating rate (e.g., 10-15 °C/min) to quickly find an approximate melting range. This saves time in the subsequent accurate determination. Let the apparatus cool significantly before the next step.
- **Accurate Determination:** Set the apparatus to heat rapidly to a temperature about 15-20 °C below the approximate melting point found in the previous step.
- **Slow Heating:** Adjust the heating rate to a slow ramp of 1-2 °C per minute as you approach the expected melting point. A slow rate is critical for an accurate measurement.
- **Observation and Recording:** Observe the sample through the magnifying lens.
 - Record the temperature (T1) at which the first drop of liquid appears.
 - Record the temperature (T2) at which the last solid crystal melts completely.
- **Repeat:** Conduct at least two more careful determinations to ensure the results are consistent and reproducible.

Diagram of Experimental Workflow



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Caption: Workflow for Melting Point Determination.

Safety and Handling

While a specific, comprehensive Safety Data Sheet (SDS) for **2-Amino-4,5-dimethylfuran-3-carbonitrile** was not found in the search results, general principles for handling fine organic chemicals should be strictly followed. The hazards can be inferred from related chemical structures and general laboratory safety standards.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile).[9]
- Ventilation: Handle the compound in a well-ventilated area or, preferably, inside a chemical fume hood to avoid inhalation of dust or vapors.[10]
- Contact Avoidance: Avoid contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water.[11][12]
- Ingestion: Do not eat, drink, or smoke when handling this product. If swallowed, rinse mouth with water and seek medical advice.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[10]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.[12]

Conclusion

2-Amino-4,5-dimethylfuran-3-carbonitrile is a solid organic compound with a literature-reported melting point of 163-169 °C.[2] This value serves as a crucial parameter for its identification and purity assessment. An experimental boiling point is not readily available, likely due to thermal decomposition at elevated temperatures. Researchers and scientists working with this compound should perform an experimental melting point determination using standard protocols, such as the capillary method, to verify sample quality. Adherence to rigorous safety and handling procedures is mandatory for the safe utilization of this chemical in a laboratory environment.

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